

Role of Amide Group in Nicotinamide Hydroiodide Passivation Mechanism

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Compound of Interest

Compound Name: Nicotinamide hydroiodide

CAS No.: 3726-23-6

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Executive Summary

In the pursuit of thermodynamic stability and high efficiency in Perovskite Solar Cells (PSCs), defect passivation remains a critical challenge. **Nicotinamide Hydroiodide** (NHI) has emerged as a bifunctional additive capable of simultaneously suppressing non-radiative recombination and inhibiting ion migration.

This guide dissects the specific role of the amide group ($-\text{CONH}_2$) within the NHI molecule. Unlike simple alkylammonium salts, the amide moiety provides a dual-action passivation mechanism:

- **Lewis Base Coordination:** The carbonyl oxygen donates electron density to under-coordinated Lead (Pb^{2+}) defects.
- **Hydrogen Bonding:** The amino protons stabilize Iodide (I^-) vacancies and suppress halide migration.

Chemical Architecture of Nicotinamide Hydroiodide (NHI)

To understand the mechanism, we must first isolate the active sites of the molecule. NHI is the hydroiodide salt of Nicotinamide (Vitamin B3).

- **Pyridinium Ring (Cationic Core):** Upon reaction with HI, the pyridine nitrogen is protonated (), forming a pyridinium cation. This positive charge allows the molecule to occupy A-site vacancies (e.g., replacing MA⁺ or FA⁺) or reside at grain boundaries, repelling moisture due to the hydrophobic aromatic ring.
- **Amide Group (The Passivator):** The amide group remains neutral and chemically active. It possesses two distinct interaction vectors:[\[1\]](#)[\[2\]](#)
 - **Carbonyl Oxygen (C=O):** A hard Lewis base.
 - **Amino Group (-NH₂):** A hydrogen bond donor.

Mechanistic Action of the Amide Group

The efficacy of NHI relies on the "Synergistic Dual-Anchor" mechanism.

Lewis Acid-Base Coordination (Passivating Pb²⁺)

The primary deep-level traps in halide perovskites are under-coordinated Pb²⁺ ions (iodide vacancies) at grain boundaries.

- **Mechanism:** The lone pair electrons on the amide Carbonyl Oxygen coordinate with the empty orbitals of the surface Pb²⁺.
- **Result:** This fills the vacancy, eliminating the trap state that acts as a recombination center.
- **Electronic Effect:** This coordination increases the electron density around Pb, which can be observed via XPS shifts (detailed in Section 4).

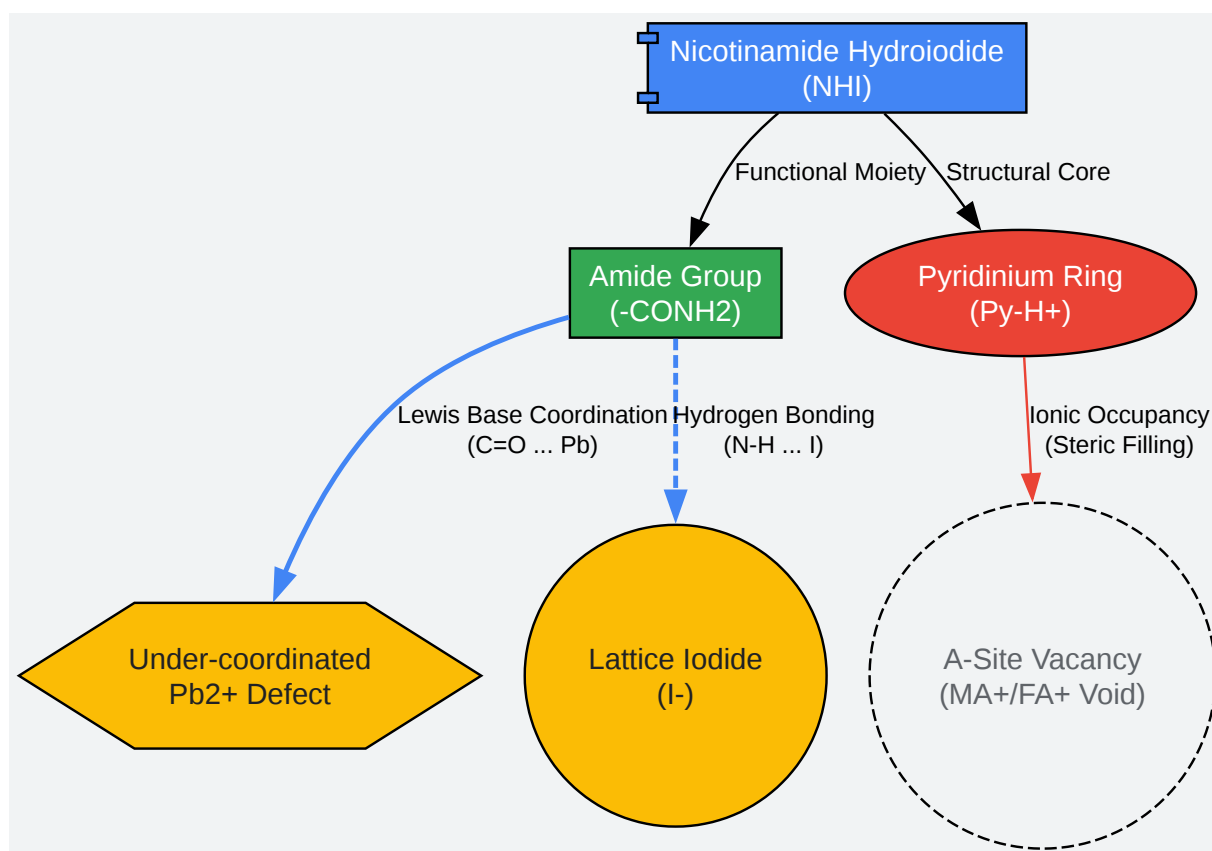
Hydrogen Bonding Stabilization (Anchoring I⁻)

Halide migration is a major degradation pathway.

- Mechanism: The protons on the Amino Nitrogen (-NH₂) form hydrogen bonds (N-H...I) with the lattice iodides or interstitial iodides.
- Result: This "locks" the surface octahedra in place, increasing the activation energy required for ion migration and suppressing the formation of metallic lead (Pb⁰).

Visualization of Interaction

The following diagram illustrates the molecular interaction at the perovskite grain boundary.



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Figure 1: Mechanistic pathway of NHI passivation. The amide group bridges Pb and I defects, while the pyridinium core fills cationic vacancies.

Experimental Validation

To validate this mechanism in your own research, rely on the following characterization checklist.

Fourier Transform Infrared Spectroscopy (FTIR)

FTIR provides direct evidence of chemical bonding.

- Protocol: Spin-coat pure NHI films and NHI-PbI₂ adduct films on KBr pellets or Silicon wafers.
- Expected Shifts:
 - C=O Stretch: The carbonyl peak (typically ~1680 cm⁻¹) will shift to a lower wavenumber (red shift, e.g., to ~1665 cm⁻¹) in the presence of PbI₂.
 - Causality: The donation of electrons from Oxygen to Lead weakens the C=O double bond character, lowering its vibrational frequency.

X-ray Photoelectron Spectroscopy (XPS)

XPS confirms the change in electronic environment.

- Protocol: Measure high-resolution spectra of Pb 4f and I 3d core levels.
- Expected Shifts:
 - Pb 4f: Binding energy typically shifts to a lower value (e.g., by 0.2–0.4 eV).
 - Causality: The Lewis base (Amide Oxygen) donates electron density to Pb²⁺, increasing shielding of the nucleus and reducing binding energy.
 - N 1s: Binding energy shifts to higher values, indicating the loss of electron density from the nitrogen/amide region as it participates in bonding.

Data Summary Table

Characterization	Feature	Control (Perovskite)	Target (w/ NHI)	Mechanistic Implication
FTIR	C=O Stretch	N/A	1680 → 1665 cm ⁻¹	C=O...Pb coordination weakens C=O bond.
FTIR	N-H Stretch	3400 cm ⁻¹ (Pure NHI)	3350 cm ⁻¹	N-H...I hydrogen bonding restricts vibration.
XPS	Pb 4f 7/2	138.5 eV	138.2 eV	Increased electron density on Pb (Passivation).
TRPL	Carrier Lifetime	~300 ns	>1000 ns	Reduction of non-radiative recombination centers.

Protocol: Synthesis and Application

Objective: Synthesize high-purity **Nicotinamide Hydroiodide** and apply it as a passivating additive.

Synthesis of NHI Salt

Note: While NHI can be formed in-situ, pre-synthesis ensures stoichiometry.

- **Dissolution:** Dissolve 10 mmol of Nicotinamide (99.5%) in 20 mL of absolute ethanol.
- **Acidification:** Dropwise add 10 mmol of Hydroiodic Acid (HI, 57 wt% in water) under constant magnetic stirring at 0°C (ice bath) to prevent oxidation.
- **Crystallization:** Stir for 2 hours. Evaporate the solvent using a rotary evaporator at 60°C until a pale yellow/white precipitate forms.

- Purification: Wash the precipitate three times with cold diethyl ether to remove unreacted iodine or precursors.
- Drying: Dry in a vacuum oven at 60°C overnight. Store in a nitrogen-filled glovebox.[3]

Device Fabrication Workflow (Additive Method)



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Figure 2: Integration of NHI into the perovskite fabrication workflow.

Critical Concentration:

- Add NHI to the perovskite precursor solution (e.g., 1.5M PbI₂/FAI in DMF:DMSO 4:1).
- Optimal Range: 5 mg/mL to 10 mg/mL. Excess NHI (>15 mg/mL) can disrupt the lattice and form insulating 2D phases, reducing

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